

Technical Guide: 2,3-Diethyl-5-methylpyrazine-13C2 for Advanced Analytical Applications

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Compound of Interest

Compound Name: 2,3-Diethyl-5-methylpyrazine-13C2

Cat. No.: B12375662

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Audience: Researchers, scientists, and drug development professionals.

Core Topic: This guide provides an in-depth overview of **2,3-Diethyl-5-methylpyrazine-13C2**, focusing on its application as an internal standard for quantitative analysis. Given the specificity of this isotopically labeled compound, much of the foundational data is referenced from its unlabeled counterpart, 2,3-Diethyl-5-methylpyrazine.

Compound Identification and Properties

Isotopically labeled compounds like **2,3-Diethyl-5-methylpyrazine-13C2** are primarily used for quantitative analysis in Stable Isotope Dilution Assays (SIDA). While a specific CAS Registry Number for the 13C2 variant is not broadly indexed in public databases, the parent compound is well-characterized.

The CAS number for the unlabeled 2,3-Diethyl-5-methylpyrazine is 18138-04-0.^{[1][2][3]} This compound is a significant aroma constituent found in roasted, nutty, and baked goods, including coffee, peanuts, and bread.^{[1][2][4]}

Data Summary: Physicochemical Properties

The following table summarizes key quantitative data for the parent compound, 2,3-Diethyl-5-methylpyrazine. The 13C2 isotopologue will have a marginally higher molecular weight.

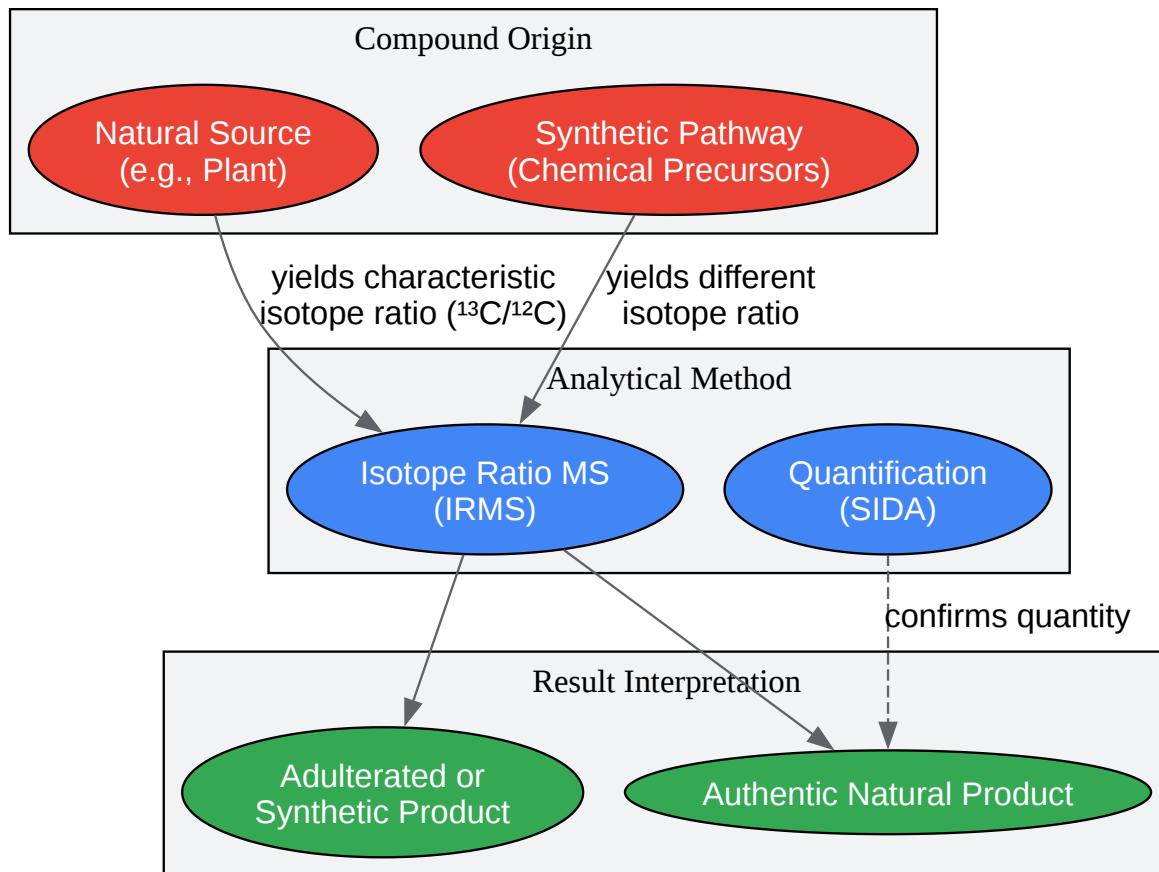
Property	Value	Source
CAS Number	18138-04-0	[1] [2] [3]
Molecular Formula	C ₉ H ₁₄ N ₂	[2] [3]
Molecular Weight	150.22 g/mol	[2] [3]
Boiling Point	198.1 ± 35.0 °C at 760 mmHg	[5]
Density	0.949 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.498	
Primary Mass Spec Fragments (m/z)	135, 150, 121, 107, 79, 53, 42, 39	[6]

Core Application: Stable Isotope Dilution Assay (SIDA)

The primary application for **2,3-Diethyl-5-methylpyrazine-13C2** is as an internal standard in Stable Isotope Dilution Assays (SIDA), coupled with Gas Chromatography-Mass Spectrometry (GC-MS). SIDA is a highly accurate quantification method because the labeled standard behaves almost identically to the unlabeled analyte during sample extraction, cleanup, and analysis, correcting for matrix effects and sample loss.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Logical Workflow for SIDA

The diagram below illustrates the typical workflow for quantifying an analyte in a complex matrix using a 13C-labeled internal standard.



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